

# handling and storage procedures for Dihydrosafrole in the lab

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## Compound of Interest

Compound Name: Dihydrosafrole

Cat. No.: B124246

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## Application Notes and Protocols for Dihydrosafrole

For Researchers, Scientists, and Drug Development Professionals

These notes provide detailed procedures for the safe handling and storage of **Dihydrosafrole** in a laboratory setting. **Dihydrosafrole** is a suspected carcinogen and requires careful management to minimize exposure and ensure a safe working environment.

## Chemical and Physical Properties

**Dihydrosafrole** is a colorless to pale yellow oily liquid with a characteristic sassafras-like odor. [1] It is important to be aware of its physical and chemical properties to handle it safely.

Property	Value	Reference
CAS Number	94-58-6	[2]
Molecular Formula	C <sub>10</sub> H <sub>12</sub> O <sub>2</sub>	[2]
Molecular Weight	164.20 g/mol	[2]
Appearance	Colorless to pale yellow oily liquid	[1]
Boiling Point	228 °C (442.4 °F)	
Melting Point	11 °C (51.8 °F)	
Flash Point	99.3 °C (210.7 °F)	
Density	1.0695 g/cm <sup>3</sup> at 20 °C (68 °F)	
Vapor Pressure	0.056 mm Hg	[3]
Solubility	Insoluble in water. Soluble in alcohol, chloroform, and ether.	[4]
Storage Temperature	2°C - 8°C (35.6°F - 46.4°F)	[2]

## Hazard Identification and Safety Precautions

**Dihydrosafrole** is classified as a Group 2B carcinogen by the International Agency for Research on Cancer (IARC), meaning it is possibly carcinogenic to humans.[2][3] It is also a skin and eye irritant.[2]

Hazard Statements:

- Suspected of causing cancer.[2]
- Causes skin irritation.[2]
- Causes serious eye irritation.[2]
- May cause respiratory irritation.[2]

#### Precautionary Statements:

- Obtain special instructions before use.[\[2\]](#)
- Do not handle until all safety precautions have been read and understood.[\[2\]](#)
- Wear protective gloves, protective clothing, eye protection, and face protection.[\[2\]](#)
- Wash skin thoroughly after handling.[\[2\]](#)
- Avoid breathing dust/fume/gas/mist/vapors/spray.[\[2\]](#)
- Use only outdoors or in a well-ventilated area.[\[2\]](#)
- Store in a well-ventilated place. Keep container tightly closed.[\[2\]](#)
- Store locked up.[\[2\]](#)
- Dispose of contents/container to an approved waste disposal plant.[\[2\]](#)

There are no established OSHA Permissible Exposure Limits (PELs) for **Dihydrosafrole**.[\[5\]](#)  
Therefore, exposure should be minimized to the lowest possible level.

## Experimental Protocols

### Protocol for Safe Handling of Dihydrosafrole

This protocol outlines the steps for safely handling **Dihydrosafrole** in a laboratory setting to minimize exposure.

#### Materials:

- **Dihydrosafrole**
- Chemical fume hood
- Personal Protective Equipment (PPE):
  - Nitrile gloves (double-gloving recommended)

- Safety goggles with side shields or a face shield
- Lab coat
- Appropriate glassware and equipment
- Designated and labeled waste container for **Dihydrosafrole**-contaminated waste

Procedure:

- Preparation:
  1. Ensure a current Safety Data Sheet (SDS) for **Dihydrosafrole** is readily available and has been reviewed.
  2. Work in a designated area, such as a chemical fume hood, with good ventilation.
  3. Don the appropriate PPE: lab coat, safety goggles, and double nitrile gloves.
- Handling:
  1. Perform all manipulations of **Dihydrosafrole** within the chemical fume hood to prevent inhalation of vapors.
  2. Use the smallest quantity of **Dihydrosafrole** necessary for the experiment.
  3. Use appropriate, clean, and dry glassware.
  4. Avoid direct contact with the skin, eyes, and clothing.
  5. Keep the container of **Dihydrosafrole** tightly closed when not in use.
- Post-Handling:
  1. Decontaminate all surfaces and equipment that have come into contact with **Dihydrosafrole** using an appropriate solvent (e.g., ethanol) followed by soap and water.
  2. Dispose of all contaminated materials, including gloves and disposable labware, in the designated hazardous waste container.

3. Remove PPE in the correct order to avoid cross-contamination.
4. Wash hands thoroughly with soap and water after handling **Dihydrosafrole**, even if gloves were worn.

## Protocol for Storage of Dihydrosafrole

Proper storage is crucial to maintain the chemical's integrity and prevent accidental release.

Materials:

- Primary container of **Dihydrosafrole**
- Secondary, chemically resistant, and leak-proof container
- Labeled storage location
- Refrigerator capable of maintaining 2°C - 8°C

Procedure:

- Container Labeling:
  1. Ensure the primary container is clearly labeled with the chemical name ("**Dihydrosafrole**"), CAS number, and relevant hazard warnings (e.g., "Suspected Carcinogen," "Irritant").
- Storage Location:
  1. Store **Dihydrosafrole** in a designated, locked, and well-ventilated area.
  2. The storage temperature should be maintained between 2°C and 8°C.<sup>[2]</sup> A dedicated laboratory refrigerator is recommended.
  3. Store in a secondary container to contain any potential leaks or spills.
- Segregation:

1. Store **Dihydrosafrole** away from incompatible materials, particularly strong oxidizing agents.<sup>[2]</sup>

- Inventory Management:

1. Maintain an accurate inventory of **Dihydrosafrole**, including the date of receipt and the amount used.

## Protocol for Dihydrosafrole Spill Cleanup

In the event of a spill, a prompt and safe response is essential.

Materials:

- Spill kit containing:
  - Absorbent material (e.g., vermiculite, sand, or commercial sorbent pads)
  - Two pairs of chemical-resistant gloves
  - Safety goggles and a face shield
  - Disposable lab coat or apron
  - Shoe covers
  - Waste bags and a labeled, sealable container for hazardous waste
  - Scoop and dustpan (for solid absorbent)
- Decontamination solution (e.g., soap and water)

Procedure:

- Immediate Response:
  1. Alert personnel in the immediate area of the spill.

2. If the spill is large or involves a significant release of vapor, evacuate the area and contact the appropriate emergency response team.
- Spill Containment (for minor spills):
    1. Don the appropriate PPE from the spill kit.
    2. Contain the spill by surrounding it with absorbent material to prevent it from spreading.
  - Cleanup:
    1. Cover the spill with absorbent material, working from the outside in.
    2. Allow the **Dihydrosafrole** to be fully absorbed.
    3. Carefully collect the absorbed material using a scoop and dustpan and place it into the designated hazardous waste container.
  - Decontamination:
    1. Clean the spill area with a decontamination solution (e.g., soap and water).
    2. Place all cleaning materials into the hazardous waste container.
  - Post-Cleanup:
    1. Seal the hazardous waste container and label it appropriately.
    2. Remove and dispose of all PPE in the hazardous waste container.
    3. Wash hands thoroughly with soap and water.
    4. Report the incident to the laboratory supervisor or safety officer.

## Protocol for Disposal of Dihydrosafrole Waste

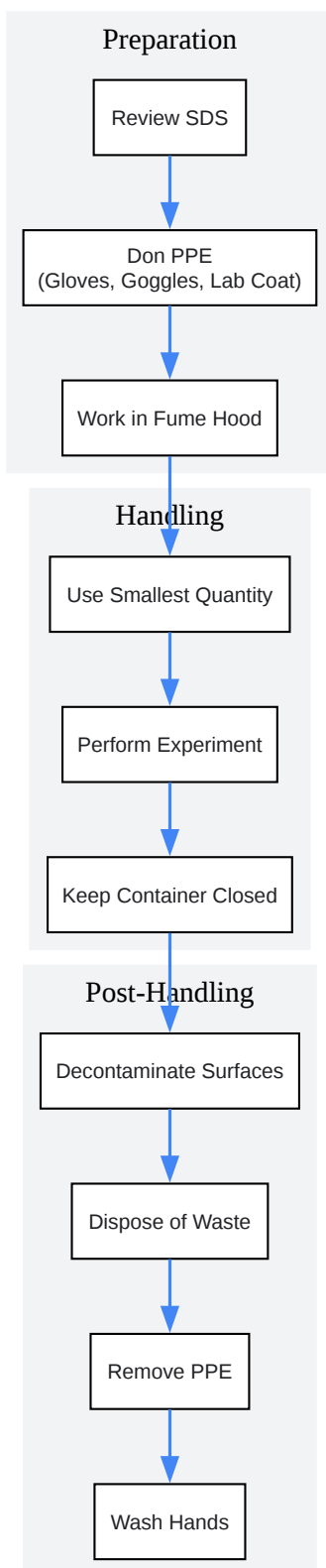
**Dihydrosafrole** and any materials contaminated with it must be disposed of as hazardous waste in accordance with local, state, and federal regulations.

#### Procedure:

- Waste Segregation:
  1. Collect all **Dihydrosafrole** waste, including unused chemical, contaminated labware, and spill cleanup materials, in a designated and clearly labeled hazardous waste container.
- Waste Container:
  1. Use a chemically compatible, leak-proof container with a secure lid.
  2. Label the container with "Hazardous Waste," "**Dihydrosafrole**," and the appropriate hazard symbols.
- Disposal:
  1. Arrange for the disposal of the hazardous waste through the institution's environmental health and safety office or a licensed hazardous waste disposal contractor.
  2. Do not dispose of **Dihydrosafrole** down the drain or in the regular trash.

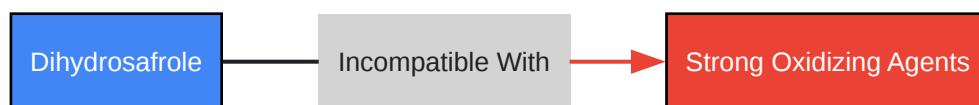
## Visualizations





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Caption: Safe handling workflow for **Dihydrosafrole**.



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Caption: Chemical incompatibilities of **Dihydrosafrole**.

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